

Chemical and physical properties of 2,4-Dimethoxy-benzamidine hydrochloride.

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Compound of Interest

Compound Name: 2,4-Dimethoxy-benzamidine
hydrochloride

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Technical Guide: 2,4-Dimethoxy-benzamidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,4-Dimethoxy-benzamidine hydrochloride**. It includes key data, potential applications, and generalized experimental workflows relevant to its synthesis and mechanism of action.

Core Chemical and Physical Properties

2,4-Dimethoxy-benzamidine hydrochloride is a substituted benzamidine derivative noted for its utility in pharmaceutical and biochemical research.^[1] Its distinct methoxy groups on the benzene ring enhance both its solubility and reactivity, making it a valuable intermediate in the synthesis of targeted therapies.^[1]

General Properties

The fundamental properties of **2,4-Dimethoxy-benzamidine hydrochloride** are summarized below.

Property	Value	Source
CAS Number	131947-81-4	[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂ ·HCl	[1]
Molecular Weight	216.67 g/mol	[1][2]
Appearance	Grey solid	[1]
Purity	≥ 95% (HPLC)	[1]
Storage Conditions	0-8 °C	[1]

Computed Properties (for the free base, 2,4-Dimethoxybenzamidine)

The following properties have been computationally derived for the free base form of the molecule, 2,4-dimethoxybenzenecarboximidamide.[3]

Property	Value	Source
Molecular Weight	180.20 g/mol	[3]
IUPAC Name	2,4-dimethoxybenzenecarboximidamide	[3]
XLogP3	0.8	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	4	[3]
Rotatable Bond Count	3	[3]

Applications in Research and Development

This compound is a versatile tool in several scientific domains.

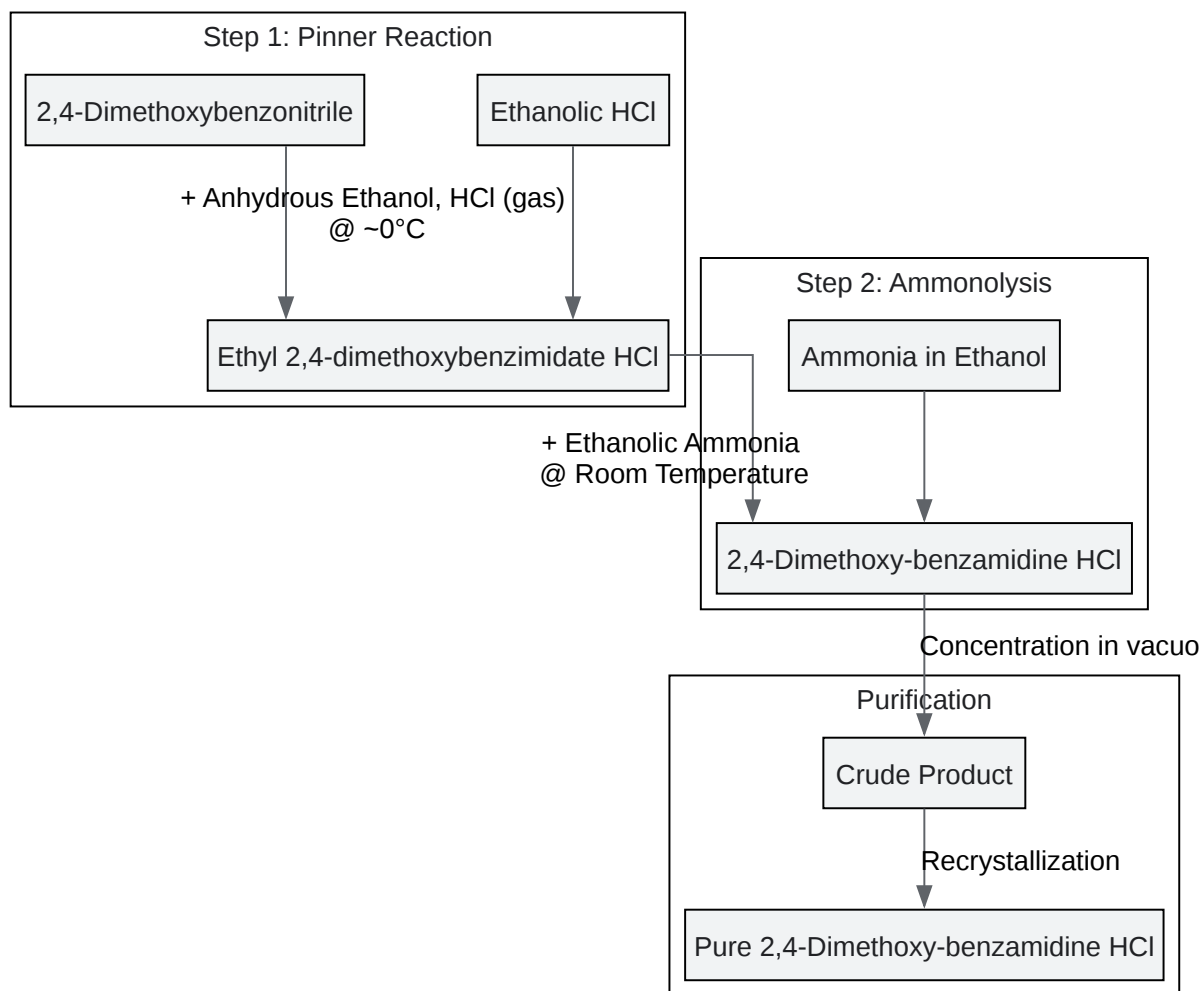
- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of pharmaceutical compounds, particularly in the development of drugs designed to target specific enzymes and receptors.[1]
- **Biochemical Research:** It is widely used in studies focused on enzyme inhibition, helping researchers to elucidate mechanisms of action within biological systems.[1] Its parent compound, benzamidine, is a known competitive inhibitor of serine proteases like trypsin.[4]
- **Analytical Chemistry:** The compound can be employed in various analytical methods for the detection and quantification of specific biomolecules.[1]

Experimental Protocols and Methodologies

While specific, detailed experimental protocols for **2,4-Dimethoxy-benzamidine hydrochloride** are not readily available in the provided search results, generalized methodologies for the synthesis of similar benzamidine hydrochlorides can be described.

General Synthesis of Benzamidine Hydrochlorides

A common route for synthesizing benzamidine hydrochlorides involves a two-step process starting from the corresponding benzonitrile. This plausible workflow is outlined below.



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Caption: Plausible synthesis workflow for 2,4-Dimethoxy-benzamidine HCl.

Methodology:

- Pinner Reaction: The synthesis typically begins with the reaction of the corresponding nitrile (in this case, 2,4-dimethoxybenzonitrile) with an alcohol (such as ethanol) under anhydrous acidic conditions (using hydrogen chloride gas). This reaction, known as the Pinner reaction, forms an intermediate imino ether hydrochloride salt (e.g., ethyl 2,4-dimethoxybenzimidate hydrochloride).[5]
- Ammonolysis: The intermediate imino ether is then treated with ammonia, typically in an alcoholic solution.[5] This step displaces the ethoxy group with an amino group, yielding the final benzamidine hydrochloride product.
- Purification: The crude product is often purified by recrystallization from a suitable solvent to yield the final, high-purity compound.

Mechanism of Action: Enzyme Inhibition

Based on the known activity of its parent molecule, benzamidine, **2,4-Dimethoxy-benzamidine hydrochloride** likely functions as a competitive enzyme inhibitor, particularly for serine proteases.[1][4]

Caption: General mechanism of competitive enzyme inhibition.

In this mechanism, the inhibitor (**2,4-Dimethoxy-benzamidine hydrochloride**) possesses a structure that is similar enough to the enzyme's natural substrate to bind to the active site. However, it cannot be converted into a product. By occupying the active site, the inhibitor prevents the substrate from binding, thereby reducing the overall rate of the enzymatic reaction. This inhibition is "competitive" because the substrate and inhibitor are competing for the same binding location.

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